

Application Note: Purification of 2-Fluoro-3-methylbenzotrile

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Compound of Interest

Compound Name: 2-Fluoro-3-methylbenzotrile

CAS No.: 185147-07-3

Cat. No.: B066463

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Optimized Recrystallization Protocol for Low-Melting Solids

Executive Summary & Physicochemical Profile

2-Fluoro-3-methylbenzotrile is a critical intermediate in the synthesis of poly(ADP-ribose) polymerase (PARP) inhibitors and other fluorinated bioactive scaffolds. Its purification presents a specific challenge common to fluorinated toluene derivatives: a low melting point (approx. 37–40°C) [1, 2].

Standard high-temperature recrystallization methods often fail for this compound, resulting in "oiling out" (liquid-liquid phase separation) rather than crystal formation. This protocol details a Low-Temperature Controlled Crystallization (LTCC) approach designed to maximize yield and purity while preventing oil formation.

Target Molecule Profile

Property	Data	Critical Note
CAS Number	185147-07-3	Verify Certificate of Analysis (CoA)
Structure	(Analog structure shown)	Ortho-fluoro/meta-methyl substitution pattern
Molecular Weight	135.14 g/mol	
Physical State	White/Off-white solid or semi-solid	Melting Point ~37°C (Isomer dependent) [2]
Solubility	High in DCM, EtOAc, Toluene; Low in Water, Hexane	Lipophilic nature drives solvent selection
Key Impurities	2-Fluoro-3-methylbenzaldehyde, Isomeric benzonitriles	Precursors from oxime dehydration or cyanation

Solvent System Selection Strategy

The choice of solvent is dictated by the compound's low melting point. Boiling solvents must be avoided to prevent thermal degradation and oiling out.

- Primary System (Non-Polar/Polar Mix): n-Heptane / Ethyl Acetate (10:1 to 20:1).
 - Why: Heptane acts as the anti-solvent to drive precipitation. A small amount of Ethyl Acetate ensures the compound dissolves fully at mild temperatures () without requiring a boil.
- Alternative System (Alcoholic): Ethanol / Water (Gradient).
 - Why: Useful if polar impurities (salts, inorganic catalysts) are present. However, water addition must be extremely slow to avoid oiling.

Detailed Experimental Protocol

Phase 1: Dissolution & Clarification

Objective: Create a saturated solution without exceeding the melting point of the solid in the solvent mixture.

- Preparation: Weigh 10.0 g of crude **2-Fluoro-3-methylbenzonitrile** into a 100 mL round-bottom flask (RBF).
- Solvent Addition: Add Ethyl Acetate (EtOAc) dropwise at Room Temperature (20–25°C) with gentle stirring.
 - Target: Minimum volume required to just dissolve the solid (approx. 0.5 – 1.0 mL per gram).
- Clarification (Optional): If insoluble particles (catalyst residues) are visible:
 - Pass the solution through a 0.45 µm PTFE syringe filter or a celite pad.
 - Rinse the filter with 1 mL of EtOAc to recover product.

Phase 2: Controlled Crystallization (The "Anti-Solvent" Method)

Objective: Induce nucleation slowly to favor crystal growth over oil formation.

- Anti-Solvent Addition: While stirring the concentrated EtOAc solution at 20°C, slowly add n-Heptane dropwise.
 - Observation: Watch for a persistent cloudiness (turbidity).
 - Ratio: You will likely reach a ratio of roughly 1:5 (EtOAc:Heptane) before turbidity persists.
- Redissolution: If the solution turns cloudy, warm the flask slightly (using a water bath at 30–35°C—do not exceed 40°C) until clear.
- Seeding (Critical): Remove from heat. Add a single seed crystal of pure **2-Fluoro-3-methylbenzonitrile**.
 - Note: If no seed is available, scratch the inner wall of the flask with a glass rod to induce nucleation.

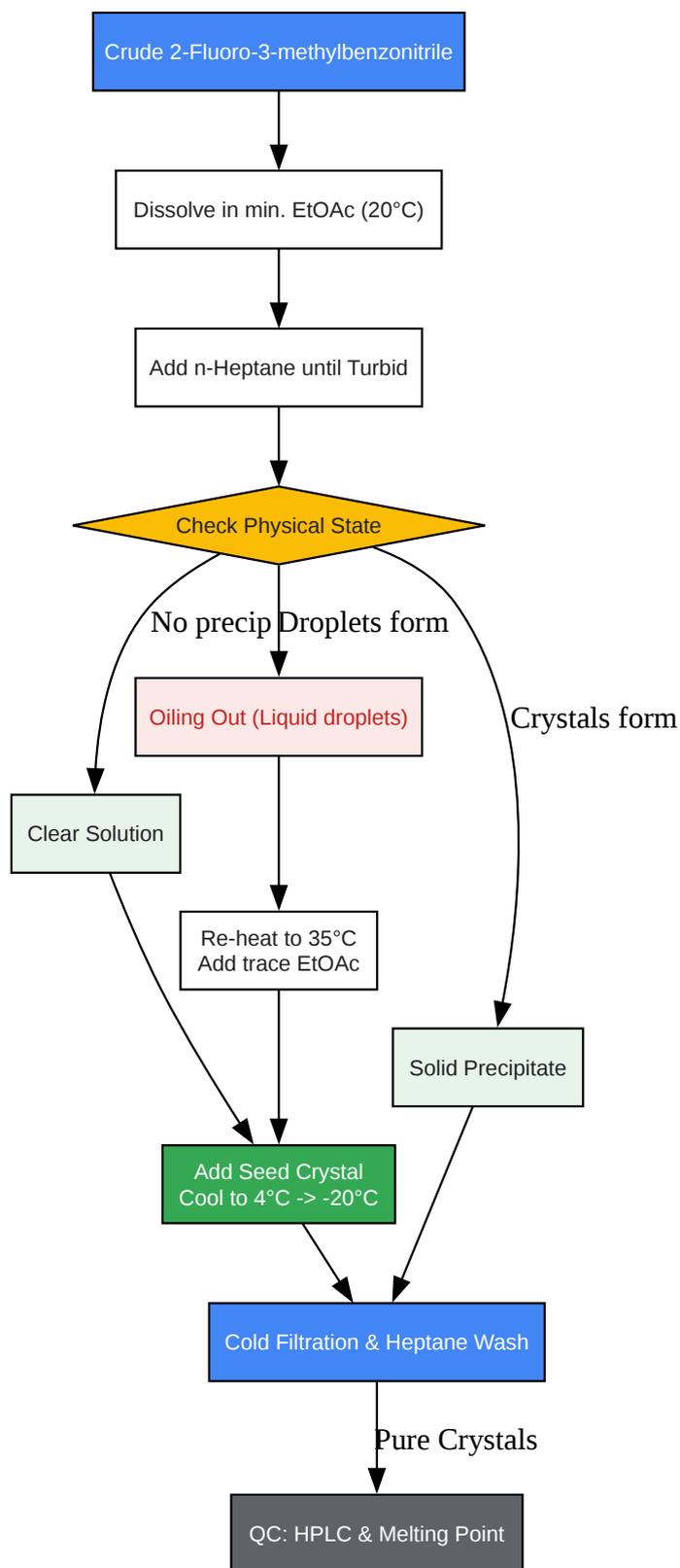
- Cooling Ramp:
 - Allow the flask to stand at Room Temperature for 30 minutes.
 - Transfer to a refrigerator (4°C) for 2 hours.
 - Finally, place in a freezer (-20°C) overnight (12 hours).
 - Mechanism:[1] The gradual cooling prevents the "crash" precipitation that leads to amorphous oils.

Phase 3: Isolation & Drying

- Filtration: Filter the cold slurry rapidly using a chilled Buchner funnel (pre-cool funnel in freezer if possible).
- Washing: Wash the filter cake with cold n-Heptane (-20°C) (2 x 10 mL).
 - Warning: Do not use EtOAc for washing; it will dissolve the product.
- Drying: Dry the crystals in a vacuum desiccator over P₂O₅ or Silica Gel at Room Temperature for 4–6 hours.
 - Caution: Do not use a vacuum oven with heat; the compound may melt or sublime.

Process Logic & Troubleshooting (Graphviz)

The following diagram illustrates the decision-making process during the recrystallization, specifically addressing the "oiling out" phenomenon common with this compound.



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Caption: Workflow for handling low-melting solids to prevent oiling out during crystallization.

Validation & Quality Control (PAT)

To ensure the protocol's success, the following Quality Control (QC) metrics must be met:

Test Method	Specification	Purpose
HPLC (UV 254 nm)	Purity > 98.5% (Area %)	Quantify removal of starting material (benzoic acid derivatives).
Melting Point	Sharp range (e.g., 36–38°C)	Broad range (>2°C) indicates solvent inclusion or impurities.
¹ H-NMR	No solvent peaks	Confirm removal of EtOAc/Heptane (critical for biological assays).
Appearance	White crystalline solid	Yellow color often indicates nitro- or oxidation byproducts.

Safety Considerations (HSE)

- Toxicity: Benzonitriles are toxic if swallowed or absorbed through skin (H301+H311).[2] Wear nitrile gloves and work in a fume hood [3].
- Flammability: n-Heptane and Ethyl Acetate are highly flammable. Ground all glassware.

References

- WO2016024224A1 - Process for the preparation of trelagliptin. (Describes purification of the structural analog 4-fluoro-2-methylbenzotrile using Toluene/Hexane systems).
- Alfa Chemistry - **2-Fluoro-3-methylbenzotrile** Product Properties. (Provides melting point data indicating low-melting solid nature).
- Fisher Scientific - Safety Data Sheet: Fluorobenzonitriles. (General safety handling for fluorinated benzonitriles).

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Sources

- [1. China CAS 185147 07 3 Manufacturers Factory Suppliers \[alfachemch.com\]](#)
- [2. 2,4-Difluoro-3-methylbenzonitrile | C8H5F2N | CID 11344119 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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